

# Technical Guide: 2-Methoxyquinoline-4-carbaldehyde and its Analogs in Research and Development

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## Compound of Interest

Compound Name: 2-Methoxyquinoline-4-carbaldehyde

Cat. No.: B3296527

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methoxyquinoline-4-carbaldehyde**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. Due to the limited availability of detailed experimental data for this specific isomer, this guide also incorporates in-depth information on its closely related and more extensively studied analogs, 2-methoxyquinoline-3-carbaldehyde and 6-methoxyquinoline-4-carbaldehyde. The quinoline scaffold is a privileged structure in drug discovery, and this document aims to serve as a valuable resource for professionals engaged in the exploration of novel therapeutics.

## Physicochemical Properties

While specific experimental data for **2-Methoxyquinoline-4-carbaldehyde** is not extensively available in peer-reviewed literature, its fundamental properties can be predicted or are available from chemical suppliers. For a comparative analysis, the properties of its isomers are presented below.

Table 1: Physicochemical Data of Methoxyquinoline Carbaldehyde Isomers

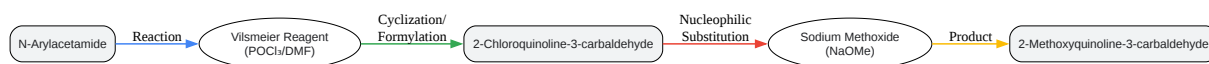
Property	2-Methoxyquinoline-4-carbaldehyde	2-Methoxyquinoline-3-carbaldehyde	6-Methoxyquinoline-4-carbaldehyde
CAS Number	893760-88-8[1][2][3][4]	139549-06-7	4363-94-4[5][6]
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO <sub>2</sub>	C <sub>11</sub> H <sub>9</sub> NO <sub>2</sub>	C <sub>11</sub> H <sub>9</sub> NO <sub>2</sub> [5][6]
Molecular Weight	187.19 g/mol	187.19 g/mol	187.19 g/mol [5][6]
Appearance	-	Colorless solid[7]	Yellow solid[5]
Melting Point	-	-	160 °C[5]
Boiling Point	-	-	353.7 °C (Predicted) [5]
Solubility	-	Soluble in petroleum ether-ethyl acetate mixture[7]	Soluble in chloroform, acetone[5]

## Synthesis and Experimental Protocols

The synthesis of methoxyquinoline carbaldehydes often involves the formylation of a substituted quinoline precursor or the cyclization of appropriately substituted anilines. A common and versatile method for introducing a formyl group onto an electron-rich aromatic or heterocyclic ring is the Vilsmeier-Haack reaction.[8][9][10][11]

### General Synthesis Strategy: The Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction is a widely used method for the formylation of electron-rich compounds, including N-arylacetamides, to produce 2-chloro-3-formylquinolines.[8][11] These chlorinated intermediates can then undergo nucleophilic substitution with methoxide to yield the desired 2-methoxyquinoline derivatives.



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A generalized workflow for the synthesis of 2-methoxyquinoline-3-carbaldehyde via a Vilsmeier-Haack reaction intermediate.

## Experimental Protocol: Synthesis of 2-Methoxyquinoline-3-carbaldehyde from 2-Chloro-3-quinolinecarboxaldehyde[7]

This protocol describes the nucleophilic substitution of the chloro group in 2-chloro-3-quinolinecarboxaldehyde with a methoxy group.

Materials:

- 2-chloro-3-quinolinecarboxaldehyde (13.1 mmol)
- Potassium hydroxide (KOH) (17.8 mmol)
- Methanol (MeOH) (50 ml)
- Crushed ice (200 g)
- Petroleum ether
- Ethyl acetate

Procedure:

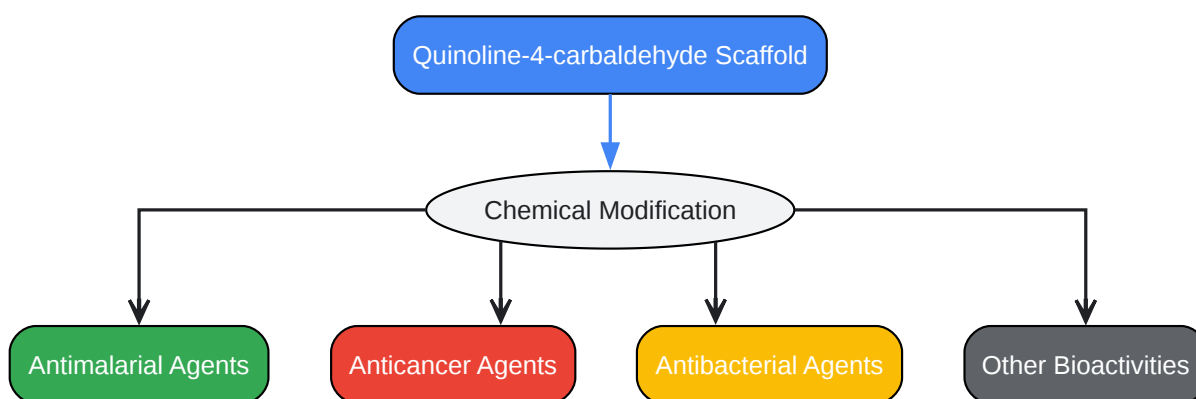
- A solution of 1 g (17.8 mmol) of KOH in 50 ml of MeOH is prepared.
- To this solution, 2.5 g (13.1 mmol) of 2-chloro-3-quinolinecarboxaldehyde is added.
- The reaction mixture is heated at 373 K (100 °C) for 2.5 hours.

- After heating, the mixture is cooled to room temperature.
- The cooled reaction mixture is then poured into 200 g of crushed ice, leading to the precipitation of the product.
- The precipitate is collected by filtration.
- The crude product, a colorless solid, is purified by recrystallization from a petroleum ether-ethyl acetate mixture.

## Biological Significance and Applications in Drug Discovery

The quinoline scaffold is a cornerstone in medicinal chemistry, with numerous derivatives approved as therapeutic agents.[12][13][14] These compounds exhibit a wide range of biological activities, including antimalarial, anticancer, antibacterial, antifungal, anti-inflammatory, and antiviral properties.[12][13][14]

Methoxy and carbaldehyde functional groups on the quinoline ring can significantly influence the biological activity of the molecule. For instance, methoxy-substituted quinolines have been investigated as intermediates in the synthesis of kinase inhibitors. The aldehyde group provides a reactive handle for further chemical modifications, allowing for the generation of diverse libraries of compounds for biological screening.



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The quinoline-4-carbaldehyde scaffold as a versatile starting point for developing various bioactive compounds.

## Antimalarial and Anticancer Potential

Derivatives of quinoline-4-carboxamide have shown potent antimalarial activity, with some compounds demonstrating efficacy in in vivo models of malaria.[15] The development of these compounds highlights the potential of the quinoline-4-carboxaldehyde scaffold as a starting point for novel antimalarial drugs. Furthermore, various substituted quinolines have been investigated for their anticancer properties, with some demonstrating significant activity against a range of tumor cell lines.[12]

## Conclusion

**2-Methoxyquinoline-4-carbaldehyde** represents an intriguing, yet understudied, member of the quinoline family. While detailed experimental data for this specific isomer is scarce, the rich chemistry and diverse biological activities of its analogs underscore the potential of this compound class in drug discovery and development. The synthetic protocols and biological insights provided in this guide for related methoxyquinoline carbaldehydes offer a solid foundation for researchers and scientists to explore the therapeutic potential of this and other novel quinoline derivatives. Further investigation into the synthesis and biological evaluation of **2-Methoxyquinoline-4-carbaldehyde** is warranted to fully elucidate its properties and potential applications.

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